

Physical and chemical properties of 3-chlorobenzoic acid

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Compound of Interest

Compound Name: 3-Chlorobenzoate

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An In-depth Technical Guide to the Physical and Chemical Properties of 3-Chlorobenzoic Acid

Introduction

3-Chlorobenzoic acid, with the chemical formula $C_7H_5ClO_2$, is an organic compound classified as a halogenated aromatic carboxylic acid.[1] It presents as a white to off-white crystalline solid or powder at room temperature.[1][2][3] This compound serves as a crucial building block in organic synthesis, finding applications in the production of pharmaceuticals and herbicides.[1][2] Its chemical behavior is characterized by the presence of a chlorine atom at the meta-position of the benzene ring, which influences the acidity of the carboxylic acid group and the reactivity of the aromatic ring.[4] This guide provides a comprehensive overview of the physical and chemical properties of 3-chlorobenzoic acid, along with experimental protocols and logical diagrams to aid researchers, scientists, and drug development professionals.

Physicochemical Properties

The physical and chemical characteristics of 3-chlorobenzoic acid are well-documented. These properties are summarized in the tables below for ease of reference and comparison.

General and Physical Properties

The fundamental physical constants and properties of 3-chlorobenzoic acid are detailed in Table 1.

Property	Value	References
Molecular Formula	C ₇ H ₅ ClO ₂	[1] [2] [5]
Molecular Weight	156.57 g/mol	[6] [7]
CAS Number	535-80-8	[1] [2] [6]
Appearance	White to off-white crystalline solid/powder	[1] [2] [3]
Odor	Faintly perceptible	[8]
Melting Point	153-157 °C	[2] [6] [7] [9] [10]
Boiling Point	274-276 °C	[2] [9]
Density	1.496 g/cm ³ (at 20-25 °C)	[2] [6] [8]
pKa	3.82 (at 25 °C)	[2] [3] [11]
Flash Point	150 °C	[6] [10] [11]
Autoignition Temperature	>500 °C	[6] [10]

Solubility Profile

The solubility of 3-chlorobenzoic acid in various solvents is a critical parameter for its application in synthesis and formulation.

Solvent	Solubility	References
Water	0.45 g/L (poorly soluble)	[1] [2] [6] [10] [11]
Hot Water	More soluble than in cold water	[3] [12]
Ethanol	Freely soluble	[1] [4] [12]
Ether	Freely soluble	[12]
Acetone	Soluble	[1]
Dimethylformamide	Soluble	[1]
Dichloromethane	Soluble	[4]
Ethyl Acetate	Soluble	[4]
Benzene	Slightly soluble (more so in hot benzene)	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of 3-chlorobenzoic acid. Key spectral data are summarized in Table 3.

Technique	Data	References
¹ H NMR (DMSO-d ₆)	δ 13.34 (s, 1H, -COOH), 7.79 (m, 2H, Ar-H), 7.70 (m, 1H, Ar-H), 7.55 (t, J = 8.08 Hz, 1H, Ar-H)	[13][14]
¹³ C NMR (DMSO-d ₆)	δ 166.54, 133.82, 133.37, 133.15, 131.30, 129.30, 128.37	[13][14]
Mass Spectrometry (EI)	Molecular Ion (M ⁺): m/z 156. Key Fragments: m/z 139 ([M-OH] ⁺), 111 ([M-COOH] ⁺)	[3][15]
Infrared (IR)	Characteristic absorptions for O-H stretch of carboxylic acid, C=O stretch of carboxylic acid, and C-Cl stretch.	[16][17][18]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of 3-chlorobenzoic acid are provided below.

Synthesis of 3-Chlorobenzoic Acid

3-chlorobenzoic acid can be synthesized via several routes. One common laboratory preparation involves the diazotization of 5-chloroanthranilic acid, followed by a Sandmeyer-type reaction. An alternative industrial method is the oxidation of 3-chlorotoluene.[5][11]

Protocol: Synthesis from 5-Chloroanthranilic Acid

- **Reaction Setup:** In a suitable reaction vessel, introduce 172 parts of 5-chloroanthranilic acid into a mixture of 550 parts of 45% (w/w) sulfuric acid and 600 parts of isopropanol.
- **Diazotization:** While maintaining the temperature at 80 °C, slowly add a solution of 100 parts of sodium nitrite in 140 parts of water over a period of 6 hours. Nitrogen gas will be evolved during the addition.

- **Precipitation:** After the addition is complete, cool the reaction mixture. Add 1,500 parts of water to precipitate the crude product.
- **Isolation:** Filter the solid product from the mixture.
- **Yield:** This process yields approximately 140 parts (89% of theoretical) of 3-chlorobenzoic acid with a melting point of 151-153 °C.

Purification by Recrystallization

To obtain high-purity 3-chlorobenzoic acid, recrystallization is a standard procedure.

Protocol: Recrystallization^[2]

- **Solvent Selection:** Choose an appropriate solvent system such as glacial acetic acid, aqueous ethanol, or petroleum ether (b.p. 60-80 °C).
- **Dissolution:** Dissolve the crude 3-chlorobenzoic acid in a minimum amount of the chosen hot solvent.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- **Hot Filtration:** Quickly filter the hot solution to remove insoluble impurities and activated charcoal.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration and wash with a small amount of cold solvent.
- **Drying:** Dry the crystals in a vacuum oven.

Determination of pKa

The acid dissociation constant (pKa) can be determined experimentally using potentiometric titration.

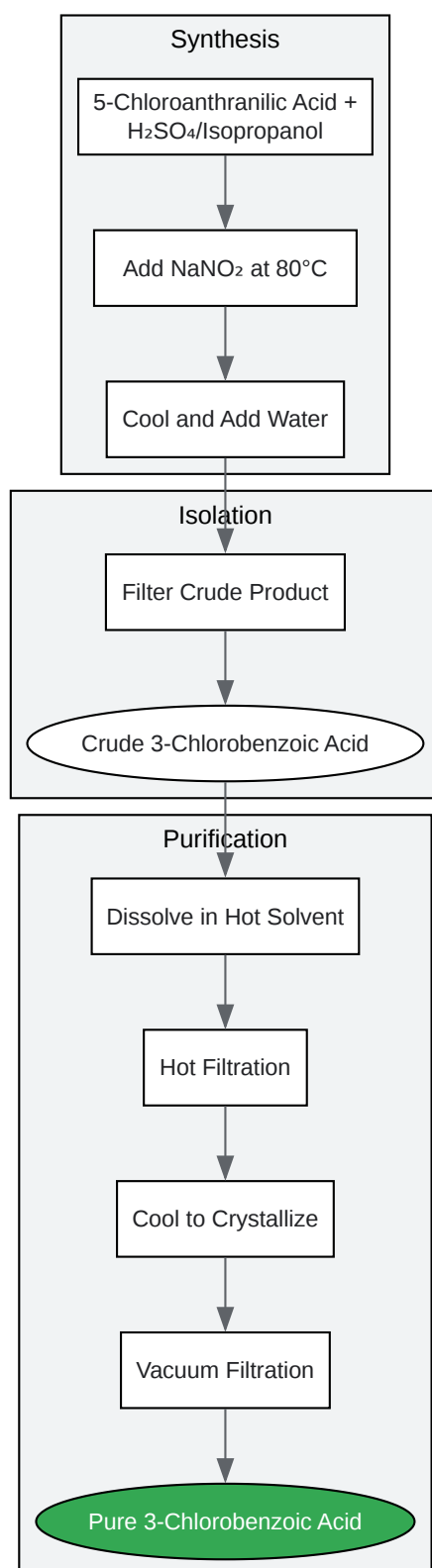
Protocol: Potentiometric Titration

- **Sample Preparation:** Accurately weigh a sample of 3-chlorobenzoic acid and dissolve it in a known volume of a suitable solvent (e.g., a water-ethanol mixture to ensure solubility).
- **Titration Setup:** Place the solution in a beaker with a magnetic stirrer and immerse a calibrated pH electrode.
- **Titration:** Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), adding the titrant in small, known increments.
- **Data Collection:** Record the pH of the solution after each addition of the titrant.
- **Data Analysis:** Plot a titration curve of pH versus the volume of titrant added. The pKa is equal to the pH at the half-equivalence point (the point at which half of the acid has been neutralized).

Visualizations

Diagrams illustrating key processes and relationships are provided below using the DOT language.

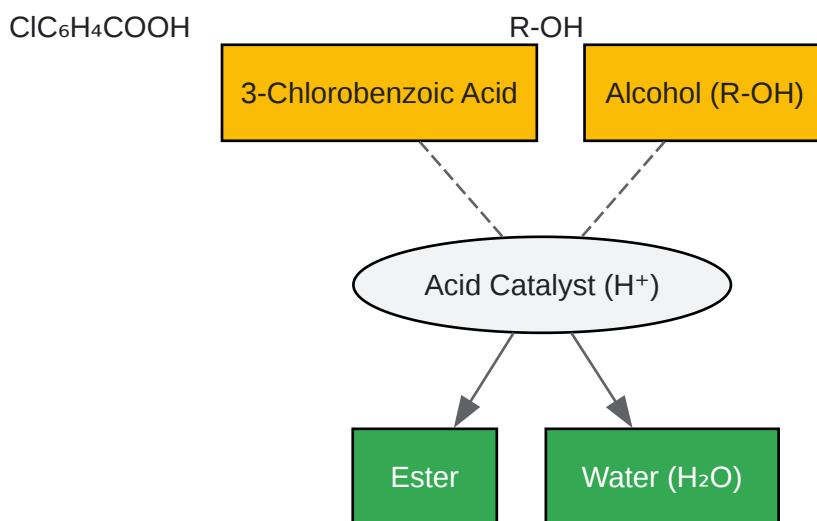
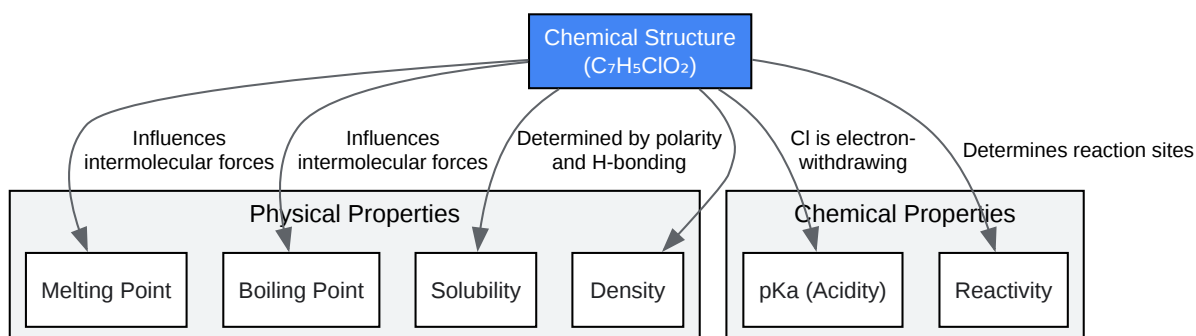
Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of 3-chlorobenzoic acid.

Logical Relationships of Physicochemical Properties



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